N-α-Acetyl-L-lysine: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name:	*N-α-Acetyl-L-lysine*
Cat. No.:	*B1579029*

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Abstract

N-α-Acetyl-L-lysine is an endogenous metabolite in humans, playing a role in lysine metabolism and potentially influencing broader physiological and pathological processes. This technical guide provides a comprehensive overview of **N-α-acetyl-L-lysine**, including its biosynthesis, degradation, and known biological roles. It is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols for its quantification and visualizations of its metabolic context. While **N-α-acetyl-L-lysine** has been identified in various human biofluids, quantitative data in healthy individuals remains limited. This guide summarizes the current state of knowledge and provides the methodological framework for future investigations into this intriguing metabolite.

Introduction

N-α-Acetyl-L-lysine is an acetylated derivative of the essential amino acid L-lysine, where the acetyl group is attached to the α-amino group.[1][2] It is a naturally occurring metabolite in eukaryotes, from yeast to humans.[1][2] Its presence in human biofluids such as blood, urine, and feces has been confirmed, although comprehensive quantitative data in healthy populations are not yet widely available.[1]

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This metabolite can be formed through two primary routes: the direct N-acetylation of L-lysine by lysine N-acetyltransferases and as a product of the degradation of N-terminally acetylated proteins.[1] **N-α-Acetyl-L-lysine** is distinct from the more extensively studied N-ε-acetyl-L-lysine, where the acetylation occurs on the ε-amino group of the lysine side chain. This latter modification is a critical post-translational modification of proteins, particularly histones, and plays a key role in the epigenetic regulation of gene expression.[3]

Elevated levels of **N-α-acetyl-L-lysine** in urine are associated with the inborn error of metabolism known as hyperlysinemia, which results from a deficiency in the enzyme L-lysine-alpha-ketoglutarate reductase.[1] In high concentrations, many N-acetylated amino acids, including potentially **N-α-acetyl-L-lysine**, are classified as uremic toxins, which can accumulate in kidney disease and contribute to its pathology.[1][4]

This guide will delve into the biochemical pathways involving **N-α-acetyl-L-lysine**, present available data, and provide detailed experimental protocols for its analysis, aiming to facilitate further research into its physiological and pathological significance.

Biosynthesis and Degradation

The metabolism of **N-α-acetyl-L-lysine** is intricately linked to overall lysine and protein metabolism. Its formation and breakdown are governed by specific enzymatic activities.

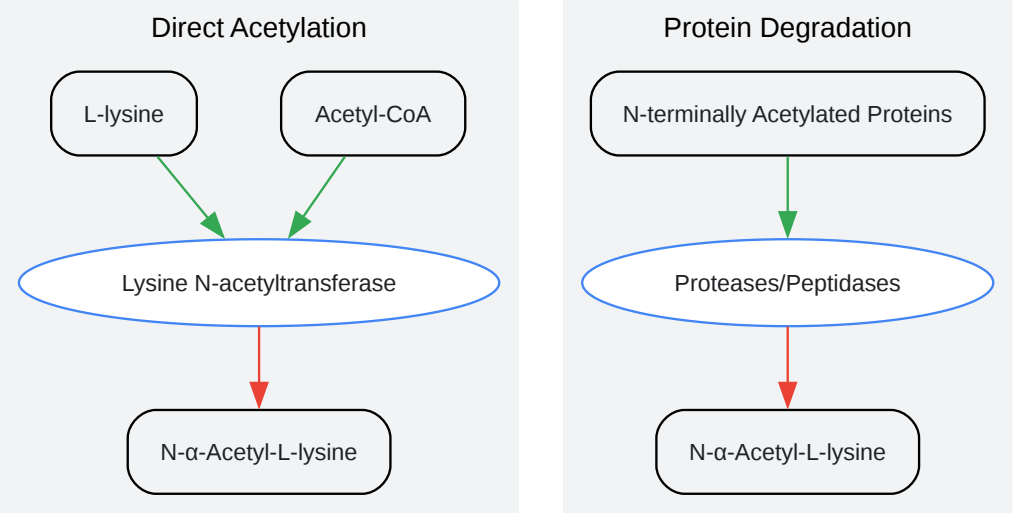
Biosynthesis

There are two main pathways for the biosynthesis of **N-α-acetyl-L-lysine** in humans:

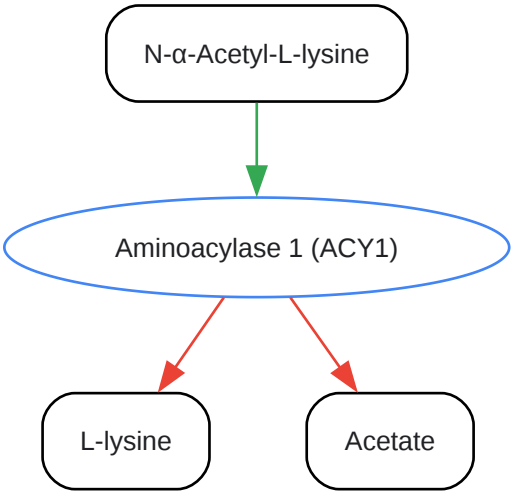
- Direct N-acetylation of L-lysine: This process is catalyzed by lysine N-acetyltransferases, which transfer an acetyl group from acetyl-CoA to the α-amino group of free L-lysine.[1]
- Proteolytic degradation of N-acetylated proteins: A significant portion of human proteins are acetylated at their N-terminus.[1] The breakdown of these proteins by proteases and peptidases, such as N-acylpeptide hydrolase, can release **N-α-acetyl-L-lysine**.[1]

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Biosynthesis of N-α-Acetyl-L-lysine

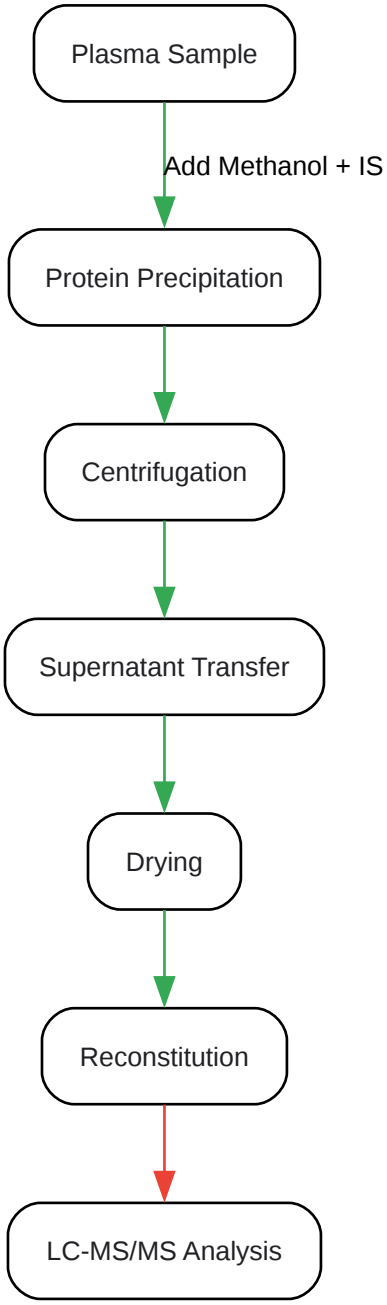


Degradation of N-α-Acetyl-L-lysine

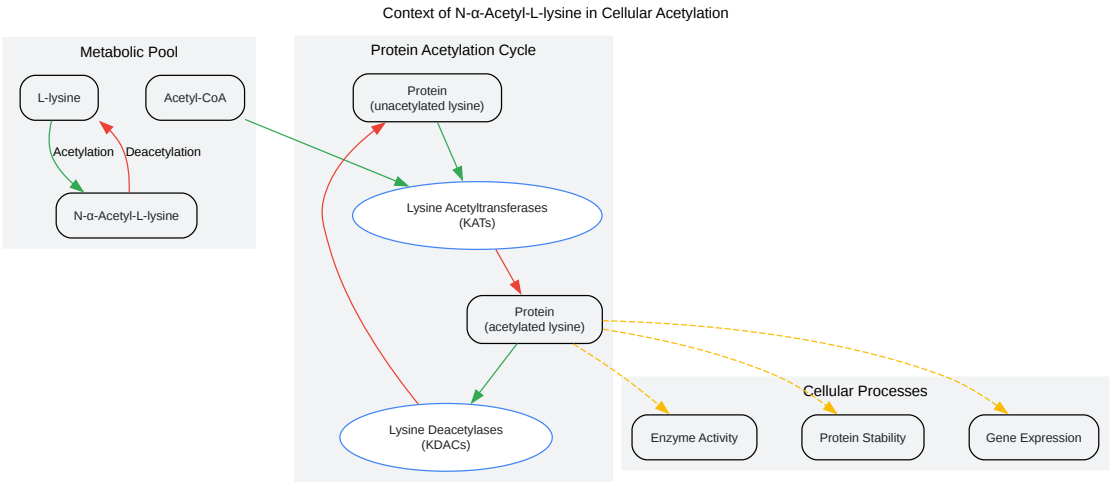


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LC-MS/MS Sample Preparation Workflow



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